

An In-depth Technical Guide to 2-Bromo-1-(bromomethyl)-4-nitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-1-(bromomethyl)-4-nitrobenzene

Cat. No.: B1283033

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-1-(bromomethyl)-4-nitrobenzene** (CAS Number: 940-05-6), a key intermediate in various fields of chemical synthesis. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, outlines its known applications and reactivity, and presents critical safety information.

Chemical and Physical Properties

2-Bromo-1-(bromomethyl)-4-nitrobenzene is a solid organic compound with the molecular formula $C_7H_5Br_2NO_2$.^{[1][2]} It is also known by synonyms such as 2-Bromo-4-nitrobenzyl bromide.^[2] A summary of its key physical and chemical properties is presented in Table 1.

| Property | Value | Reference |
|-------------------|---|---|
| CAS Number | 940-05-6 | [1] |
| IUPAC Name | 2-bromo-1-(bromomethyl)-4-nitrobenzene | [3] |
| Molecular Formula | C ₇ H ₅ Br ₂ NO ₂ | [1] |
| Molecular Weight | 294.93 g/mol | [1] |
| Physical Form | Solid | [4] [5] |
| Melting Point | 73 - 74 °C | [5] [6] |
| Purity | Typically ≥97% | [4] |
| Storage | Inert atmosphere, 2-8°C | [4] |

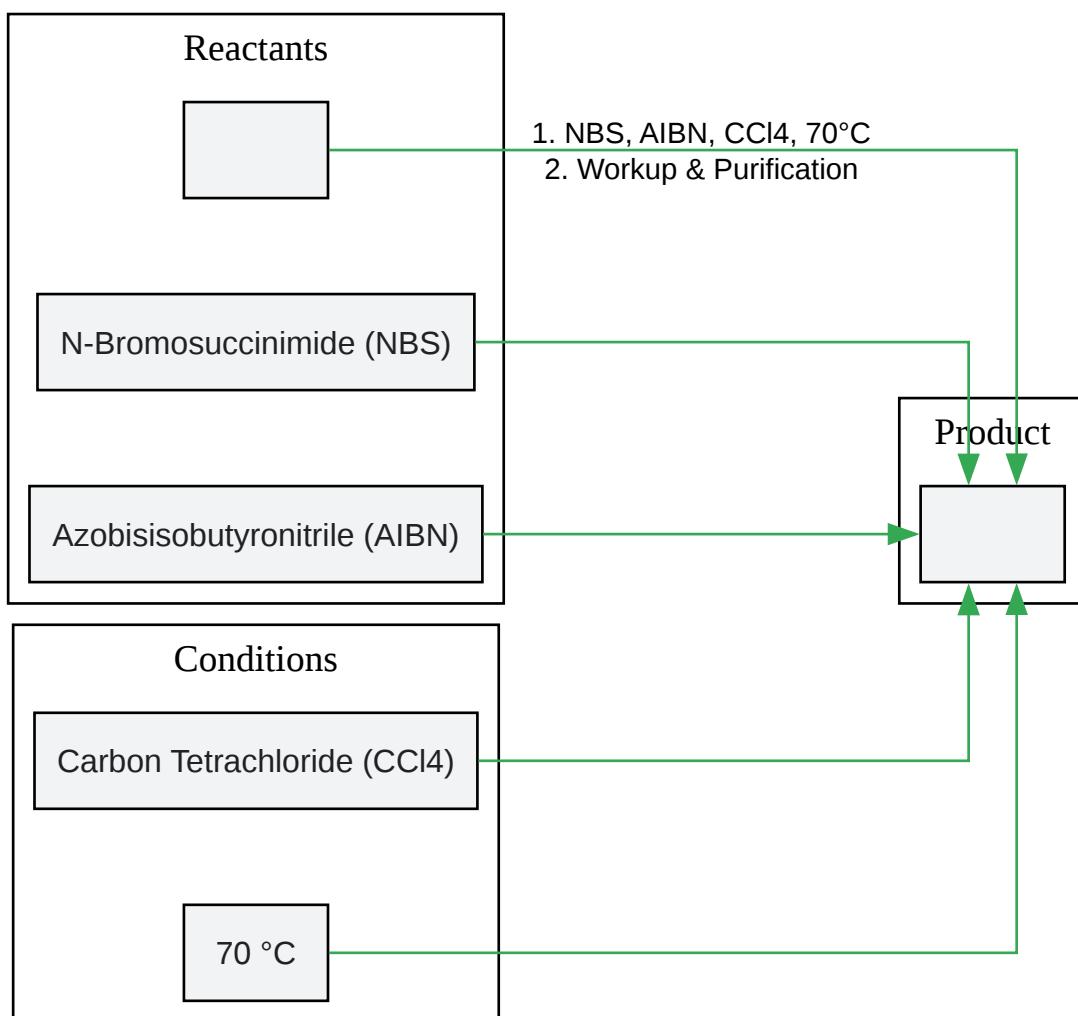
Synthesis and Experimental Protocols

The synthesis of **2-Bromo-1-(bromomethyl)-4-nitrobenzene** is most commonly achieved through the bromination of a substituted nitrobenzene. A detailed experimental protocol is provided below.

Synthesis of 2-Bromo-1-(bromomethyl)-4-nitrobenzene from 3-Bromonitrobenzene

This procedure involves the free-radical bromination of the methyl group of a precursor.

Reaction Scheme:



[Click to download full resolution via product page](#)

Figure 1: Synthesis of **2-Bromo-1-(bromomethyl)-4-nitrobenzene**.

Experimental Protocol:

A detailed experimental protocol for the synthesis of **2-bromo-1-(bromomethyl)-4-nitrobenzene** is as follows:

- Reaction Setup: In a round-bottom flask, a mixture of 2-bromo-6-nitrobenzene (1.08 g, 5.00 mmol) and N-bromosuccinimide (908 mg, 5.10 mmol) is dissolved in carbon tetrachloride (15 mL).^[7]
- Initiation: α,α' -azobisisobutyronitrile (AIBN) (28 mg) is added as a radical initiator.^[7]

- Reaction: The reaction mixture is stirred at 70°C for 3 hours.[7] Additional AIBN (82 mg) is then added portionwise while maintaining the temperature and stirring for another 4 hours.[7]
- Workup: Upon completion, the reaction mixture is diluted with chloroform and filtered to remove the precipitate.[7] The solvent is then removed from the filtrate by distillation under reduced pressure.[7]
- Purification: The resulting crude product is purified by silica gel column chromatography using a hexane/ethyl acetate (1/1) eluent to yield the final product.[7]

Analytical Data:

- $^1\text{H-NMR}$ (CDCl_3): δ 4.62 (s, 2H), 7.65 (d, $J=8.4\text{Hz}$, 1H), 8.17 (dd, $J=8.4, 2.2\text{Hz}$, 1H), 8.46 (d, $J=2.2\text{Hz}$, 1H).[7][8]

The following diagram illustrates the general workflow for the synthesis and purification of **2-Bromo-1-(bromomethyl)-4-nitrobenzene**.

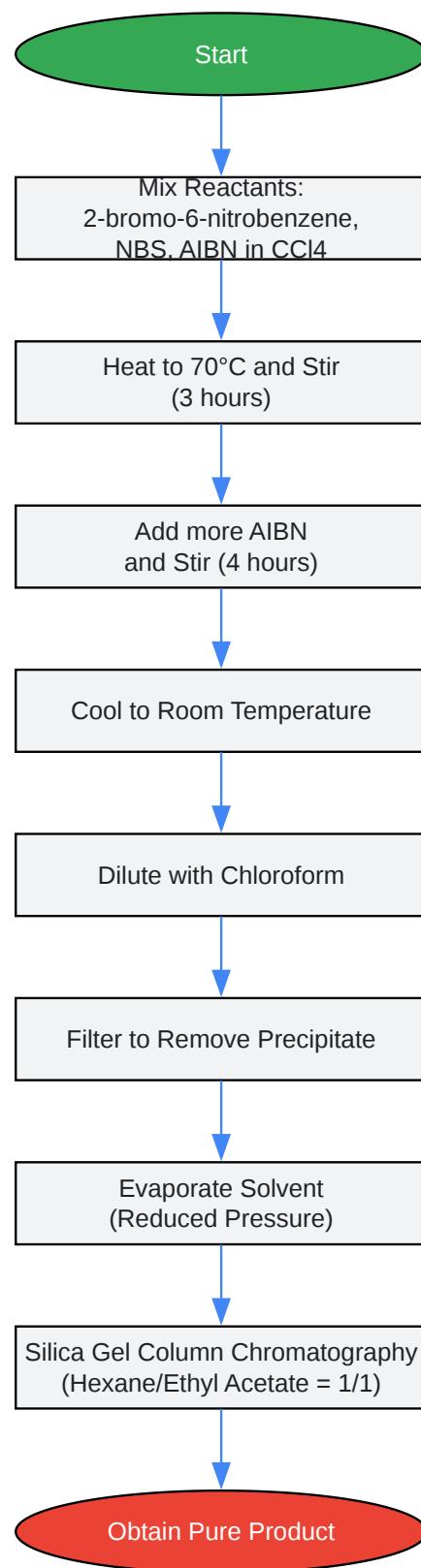
[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for synthesis and purification.

Applications and Reactivity

2-Bromo-1-(bromomethyl)-4-nitrobenzene is a valuable intermediate in organic synthesis, particularly in the pharmaceutical and material science sectors.[\[2\]](#) Its utility stems from the presence of two reactive bromine atoms at different positions, allowing for selective chemical transformations.

The bromine atom in the bromomethyl group is highly susceptible to nucleophilic substitution reactions. This reactivity allows for the introduction of various functional groups, making it a key building block for more complex molecules. The nitro group is a strong electron-withdrawing group, which can influence the reactivity of the benzene ring, particularly in nucleophilic aromatic substitution reactions.[\[9\]](#)[\[10\]](#)

Safety and Handling

2-Bromo-1-(bromomethyl)-4-nitrobenzene is a hazardous substance and should be handled with appropriate safety precautions.

Hazard Statements:

- H302: Harmful if swallowed.[\[11\]](#)
- H314: Causes severe skin burns and eye damage.[\[11\]](#)

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[\[11\]](#)
- P264: Wash hands thoroughly after handling.[\[11\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[11\]](#)
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[\[11\]](#)
- P303+P361+P353: IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[11\]](#)

- P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[[11](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[11](#)]
- P405: Store locked up.[[11](#)]
- P501: Dispose of contents/container in accordance with local regulations.[[11](#)]

It is imperative to consult the full Safety Data Sheet (SDS) before handling this compound and to work in a well-ventilated fume hood with appropriate personal protective equipment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. scbt.com [scbt.com]
- 2. 2-Bromo-1-(bromomethyl)-4-nitrobenzene, CasNo.940-05-6 Amadis Chemical Co., Ltd. China (Mainland) [amadis.lookchem.com]
- 3. 2-Bromo-1-(bromomethyl)-4-nitrobenzene | C7H5Br2NO2 | CID 14644718 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Bromo-1-(bromomethyl)-4-nitrobenzene | 940-05-6 [sigmaaldrich.cn]
- 5. 2-bromo-1-(bromomethyl)-4-nitrobenzene | 940-05-6 [sigmaaldrich.com]
- 6. chemwhat.com [chemwhat.com]
- 7. 2-bromo-1-(bromomethyl)-4-nitrobenzene synthesis - chemicalbook [chemicalbook.com]
- 8. 2-bromo-1-(bromomethyl)-4-nitrobenzene | 940-05-6 [chemicalbook.com]
- 9. echemi.com [echemi.com]
- 10. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 11. chemscene.com [chemscene.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-1-(bromomethyl)-4-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1283033#2-bromo-1-bromomethyl-4-nitrobenzene-cas-number>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com